

# Commercial Suppliers and Technical Guide for rac-Ibuprofen-d3

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For researchers, scientists, and drug development professionals utilizing rac-Ibuprofen-d3, this technical guide provides a comprehensive overview of commercial suppliers, key technical data, and established experimental protocols. The deuterated form of racemic ibuprofen, rac-Ibuprofen-d3, serves as an invaluable internal standard for the quantitative analysis of ibuprofen in various biological matrices by mass spectrometry.

#### **Commercial Availability**

A number of reputable chemical suppliers offer rac-Ibuprofen-d3 for research and analytical purposes. The following table summarizes the key commercial sources.



Supplier	CAS Number	Molecular Formula	Notes
LGC Standards	121662-14-4	C13H15D3O2	Offers the product as a neat solid in various pack sizes (e.g., 1 mg, 5 mg, 10 mg). Provides a Certificate of Analysis and Safety Data Sheet upon request.[1][2]
Santa Cruz Biotechnology	121662-14-4	C13H15D3O2	Lists the compound and notes that it is classified as a Dangerous Good for transport, which may incur additional shipping charges.[2]
Cenmed	121662-14-4	C13H15D3O2	Provides the product with a stated purity of 98% and 99% deuterium enrichment. [3]
Mithridion	Not explicitly stated	Not explicitly stated	Offers rac-Ibuprofend3 in 1mg and 10mg quantities.[4]
Pharmaffiliates	121662-14-4	C13H15D3O2	Supplies the product as a white to pale beige solid and provides a sample Certificate of Analysis and MSDS.
Simson Pharma Limited	121662-14-4	Not explicitly stated	Provides the product with a Certificate of Analysis.



Cayman Chemical	121662-14-4	C13H15D3O2	States the isotopic purity is ≥99% for deuterated forms (d₁-d₃). Intended for use as an internal standard for GC- or LC-MS.
Sigma-Aldrich	121662-14-4	Not explicitly stated	Offers the product as an analytical standard and suggests its use as an internal standard in HPLC-MS/MS applications.

### **Technical Specifications**

The quality and purity of rac-Ibuprofen-d3 are critical for its function as an internal standard. The following table consolidates the available quantitative data from various suppliers and literature sources.

Parameter	Specification	Source
Chemical Purity (HPLC)	>95%	LGC Standards
Isotopic Enrichment	≥99% deuterated forms (d1-d3)	Cayman Chemical
Appearance	White to Pale Beige Solid	Pharmaffiliates
Molecular Weight	209.30 g/mol	PubChem
Storage Temperature	-20°C or 2-8°C Refrigerator	LGC Standards, Pharmaffiliates

# Experimental Protocols: Quantification of Ibuprofen using LC-MS/MS



rac-Ibuprofen-d3 is predominantly used as an internal standard (IS) for the accurate quantification of ibuprofen in biological samples, such as plasma and synovial fluid, by liquid chromatography-tandem mass spectrometry (LC-MS/MS). The following is a detailed methodology synthesized from published research.

## Sample Preparation: Solid Phase Extraction (SPE) for Plasma

A robust sample preparation is crucial to remove interfering matrix components.

- Step 1: In a 96-well plate, dilute 100 μL of spiked plasma with 100 μL of a working solution containing 250 ng/mL of rac-lbuprofen-d3 in 2% phosphoric acid.
- Step 2: Condition an SPE plate with methanol followed by 0.1% formic acid.
- Step 3: Load the diluted plasma sample onto the SPE plate.
- Step 4: Wash the plate with 2% methanol in 0.1% formic acid.
- Step 5: Elute the analytes with two aliquots of 80:20 (v/v) acetonitrile-methanol.
- Step 6: Evaporate the eluate to dryness and reconstitute in the mobile phase for LC-MS/MS analysis.

#### **Liquid Chromatography (LC) Conditions**

Chromatographic separation is essential to resolve ibuprofen from other sample components.

- LC System: Shimadzu Prominence 20AD HPLC system or equivalent.
- Analytical Column: ZORBAX Eclipse XDB-C18, 50 mm × 2.1 mm, 3.5-μm.
- Mobile Phase A: 0.005% formic acid in water.
- Mobile Phase B: Acetonitrile.
- Flow Rate: 0.750 mL/min.



- Column Temperature: 40 °C.
- Injection Volume: 10 μL.
- · Gradient:
  - Initial: 30% B, hold for 0.5 min.
  - Linear gradient to 55% B at 4.50 min.
  - o Column wash at 90% B.
  - Re-equilibration to initial conditions.

#### **Mass Spectrometry (MS) Conditions**

The mass spectrometer is used for sensitive and selective detection.

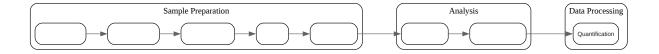
- Mass Spectrometer: AB Sciex API 5000 or equivalent.
- Ionization Mode: Negative Electrospray Ionization (ESI-).
- Monitoring Mode: Selected Reaction Monitoring (SRM).
- SRM Transitions:
  - Ibuprofen: m/z 205 → 161.
  - Ibuprofen-d3 (IS): m/z 208 → 164.

#### **Visualizations**

### **Experimental Workflow for Ibuprofen Quantification**

The following diagram illustrates the overall workflow for the quantification of ibuprofen in plasma using rac-Ibuprofen-d3 as an internal standard.



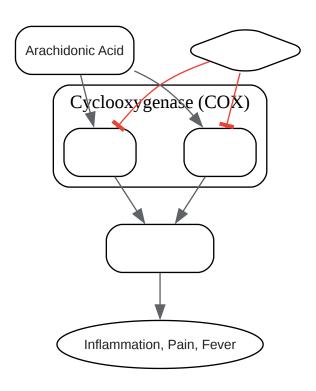


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Caption: Workflow for Ibuprofen Quantification.

## Signaling Pathway Context: Ibuprofen's Mechanism of Action

While rac-Ibuprofen-d3 is primarily a tool for analysis, it is important to understand the biological context of ibuprofen. Ibuprofen is a non-steroidal anti-inflammatory drug (NSAID) that non-selectively inhibits cyclooxygenase (COX) enzymes.



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Caption: Ibuprofen's Inhibition of the COX Pathway.



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